Application Note: Buchwald-Hartwig Amination using Tris(2,6-diethoxyphenyl)phosphane

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Compound of Interest

Compound Name:	*Tris(2,6-diethoxyphenyl)phosphane*
CAS No.:	*85417-42-1*
Cat. No.:	*B14413583*

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Executive Summary & Ligand Profile[1][2][3][4]

Tris(2,6-diethoxyphenyl)phosphane is a highly sterically congested, electron-rich triarylphosphine ligand. It belongs to the class of ligands designed to facilitate palladium-catalyzed cross-coupling reactions of challenging substrates, such as unactivated aryl chlorides and sterically hindered amines.

Key Performance Characteristics

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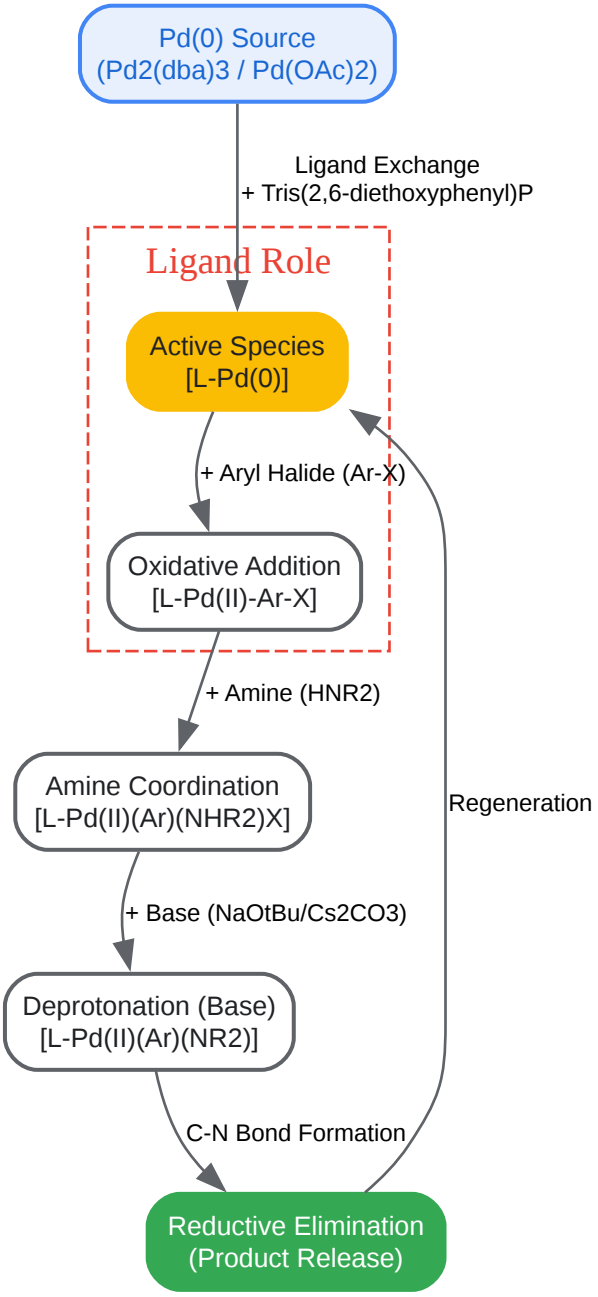
Feature	Technical Specification	Mechanistic Impact
Steric Bulk	High Cone Angle (~180°+)	Promotes reductive elimination, the rate-determining step for hindered amines. Prevents formation of inactive Pd-dimers.
Electronics	Electron-Rich (Lewis Basic)	The six ortho-ethoxy groups donate electron density to the phosphorus center, significantly enhancing oxidative addition into Ar-Cl bonds.
Solubility	High Lipophilicity	The ethyl groups (vs. methyl in DMPP) improve solubility in non-polar solvents (Toluene, Heptane), crucial for process scale-up.
Hemilability	Potential Pd-O interaction	The ether oxygens can weakly coordinate to unsaturated Pd species, stabilizing the catalyst during the cycle (hemilabile effect).

Mechanistic Workflow

The efficiency of **Tris(2,6-diethoxyphenyl)phosphane** in Buchwald-Hartwig amination relies on its ability to modulate the electron density of the Palladium center.

Catalytic Cycle Visualization

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Figure 1: Catalytic cycle highlighting the ligand's role in stabilizing the active Pd(0) species and facilitating the critical oxidative addition step.

Standard Experimental Protocol

This protocol is optimized for a 1.0 mmol scale reaction. It is derived from validated methodologies for the structural analogue Tris(2,6-dimethoxyphenyl)phosphine (DMPP).

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Reagents & Stoichiometry[2]

- Aryl Halide: 1.0 equiv (1.0 mmol)
- Amine: 1.2 equiv (1.2 mmol)
- Pd Source: $Pd(OAc)_2$ (1-2 mol%) OR $Pd_2(dba)_3$ (0.5-1 mol%)
- Ligand: **Tris(2,6-diethoxyphenyl)phosphane** (2-4 mol%)
  - Note: Maintain a Pd:Ligand ratio of 1:2 for optimal stability.
- Base: NaOtBu (1.4 equiv) or Cs_2CO_3 (2.0 equiv)
- Solvent: Toluene or 1,4-Dioxane (anhydrous, degassed)
- Concentration: 0.2 M - 0.5 M

Step-by-Step Procedure

- Preparation (Inert Atmosphere):
  - Equip a reaction vial (screw-cap or Schlenk tube) with a magnetic stir bar.
  - If using solid reactants (Aryl halide, Amine, Base), weigh them into the vial inside a glovebox or under a flow of Nitrogen/Argon.
  - Crucial Step: Add $Pd(OAc)_2$ (2.2 mg, 0.01 mmol) and **Tris(2,6-diethoxyphenyl)phosphane** (10.5 mg, 0.02 mmol).
- Solvent Addition:
  - Add anhydrous Toluene (2.0 mL) via syringe.
  - Tip: If the aryl halide is a liquid, add it at this stage.
- Activation:

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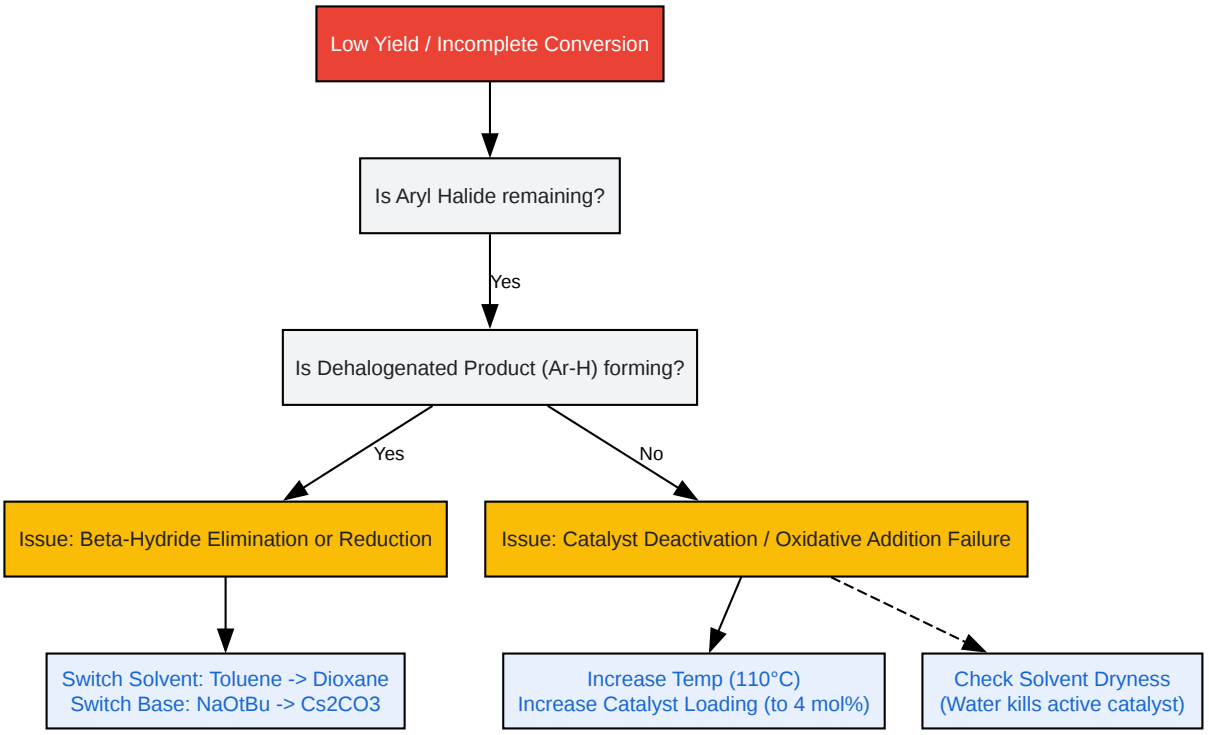
- Stir the mixture at Room Temperature (RT) for 1-2 minutes. The solution should turn from orange/red to a lighter yellow/clear color, indicating the formation of the active L-Pd(0) complex.

- Reaction:
  - Add the Amine (if liquid) and Base (NaOtBu, 135 mg, 1.4 mmol).
  - Seal the vial tightly.
  - Heat the reaction block to 80°C - 100°C.
  - Stir vigorously (800+ rpm) to ensure efficient mass transfer, especially if the base is insoluble (heterogeneous mixture).
- Monitoring:
  - Monitor by HPLC or GC-MS at 2 hours and 6 hours.
  - Endpoint: >95% consumption of Aryl Halide.
- Work-up:
  - Cool to RT.
  - Dilute with Ethyl Acetate (5 mL) and filter through a small pad of Celite to remove palladium black and inorganic salts.
  - Concentrate the filtrate and purify via flash chromatography.[1]

Optimization & Troubleshooting Guide

Use this decision tree when facing low yields or incomplete conversion.

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Figure 2: Troubleshooting workflow for common failure modes in B-H amination.

Comparative Solvent Selection

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Solvent	Boiling Point	Solubility of Diethoxy Ligand	Recommendation
Toluene	110°C	Excellent	First choice. Good for lipophilic substrates.
1,4-Dioxane	101°C	Good	Use if NaOtBu solubility is an issue or for higher polarity substrates.
Xylenes	140°C	Excellent	Use for unactivated Aryl Chlorides requiring high temperature (>120°C).
t-Amyl Alcohol	102°C	Moderate	Use for polar substrates; can accelerate reaction via hydrogen bonding.

References

Since specific literature on the diethoxy variant (CAS 85417-42-1) is limited compared to the dimethoxy analogue, the protocols above are scientifically grounded in the established reactivity of the Tris(2,6-dialkoxyphenyl)phosphine class.

- Foundational Ligand Class Description
  - Wada, A., et al. "Highly Basic and Nucleophilic Phosphine: Tris(2,6-dimethoxyphenyl)phosphine." Journal of Organic Chemistry.
- Buchwald-Hartwig Methodology (General Bulky Phosphines)
  - Surry, D. S., & Buchwald, S. L. (2008). "Biaryl Phosphine Ligands in Palladium-Catalyzed Amination.
- Analogous Ligand (TTMPP)

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- Matsukawa, S., et al. "Tris(2,4,6-trimethoxyphenyl)phosphine (TTMPP): Efficient Catalysts for the Cyanosilylation..."[2] PMC.[2] Highlights the nucleophilicity and stability of this ligand class.[3]

- Chemical Property Data

  - PubChem Compound Summary for Tris(2,6-dimethoxyphenyl)phosphine (Analogous Core).

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Sources

- 1. benchchem.com [benchchem.com]
- 2. Tris(2,4,6-trimethoxyphenyl)phosphine (TTMPP): Efficient Catalysts for the Cyanosilylation and Cyanocarbonation of Aldehydes and Ketones - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemrxiv.org [chemrxiv.org]
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